

An In-depth Technical Guide to 2,3-Dibromopyridine

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Compound of Interest

Compound Name: 2,3-Dibromopyridine

Cat. No.: B049186

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For researchers, scientists, and professionals in drug development, **2,3-Dibromopyridine** is a significant heterocyclic organic compound. This guide provides core technical data on its molecular properties.

Core Molecular Data

2,3-Dibromopyridine is a derivative of pyridine with two bromine atoms substituted at the 2 and 3 positions of the aromatic ring.^[1] This structural arrangement is crucial for its role as a versatile intermediate in the synthesis of more complex molecules.^{[1][2]}

The fundamental properties of **2,3-Dibromopyridine** are summarized in the table below, providing a clear reference for experimental and theoretical applications.

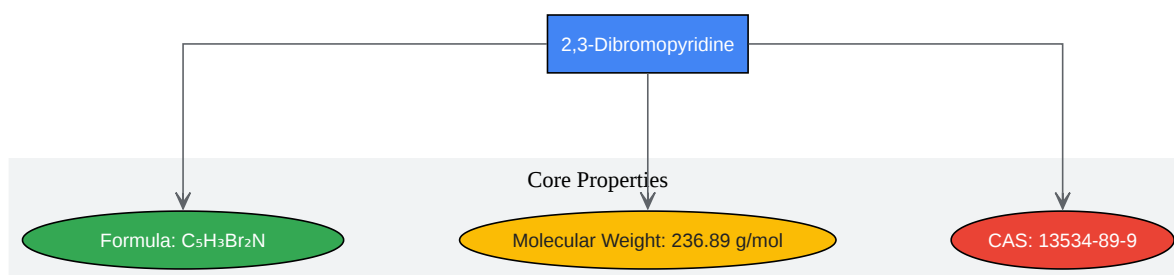
Property	Value	Source
Molecular Formula	C ₅ H ₃ Br ₂ N	^{[1][2][3][4]}
Molecular Weight	236.89 g/mol	^{[2][3][4][5]}
CAS Number	13534-89-9	^{[2][3][4]}
Appearance	Pale yellow or white to light yellow crystalline powder	^{[1][2]}
Melting Point	56-60 °C	^[3]

Experimental Protocols

While detailed experimental protocols for the synthesis or application of **2,3-Dibromopyridine** are extensive and varied, a general overview of synthetic methods includes the bromination of pyridine or 2,3-dichloropyridine, and Suzuki coupling reactions.[1] For specific applications, such as its use as a building block in the synthesis of pharmaceuticals like losartan potassium and celecoxib, or in the creation of herbicides such as flumioxazin, detailed methodologies would be specific to the patented or published synthetic routes for those final compounds.[1] Researchers utilizing **2,3-Dibromopyridine** would typically develop or adapt protocols based on the desired final product and reaction mechanism.

Logical Relationship of 2,3-Dibromopyridine Properties

The following diagram illustrates the direct relationship between the compound and its fundamental chemical identifiers and properties.



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Caption: Relationship between **2,3-Dibromopyridine** and its key molecular identifiers.

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References

- 1. nbinno.com [nbinno.com]
- 2. chemimpex.com [chemimpex.com]
- 3. 2,3-ジブロモピリジン 97% | Sigma-Aldrich [sigmaaldrich.com]
- 4. 2,3-Dibromopyridine 97 13534-89-9 [sigmaaldrich.com]
- 5. 2,3-二溴吡啶 97% | Sigma-Aldrich [sigmaaldrich.com]
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